

A Comparative Guide to Tridecyl Methanesulfonate and Other Mesylates for Researchers

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Compound of Interest

Compound Name: *Tridecyl methane sulfonate*

Cat. No.: *B15601511*

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For researchers, scientists, and drug development professionals, the selection of appropriate reagents is paramount to the success of chemical synthesis and the development of novel therapeutics. This guide provides a comprehensive comparison of tridecyl methanesulfonate with other alkyl mesylates, focusing on their performance, supported by experimental data and detailed methodologies.

The mesylate group (CH_3SO_3^-) is a widely utilized leaving group in organic synthesis due to its ability to facilitate nucleophilic substitution reactions. The properties and reactivity of alkyl mesylates can, however, vary significantly with the length of the alkyl chain. This guide will delve into a comparative analysis of tridecyl methanesulfonate, a long-chain mesylate, against its shorter-chain counterparts.

Physicochemical Properties: A Comparative Overview

The physical and chemical characteristics of alkyl mesylates are critical determinants of their behavior in a reaction. Properties such as molecular weight, boiling point, and solubility are influenced by the length of the alkyl chain. While specific experimental data for tridecyl methanesulfonate is limited in publicly available literature, a general trend of increasing boiling point and decreasing water solubility is expected with increasing alkyl chain length.^[1]

Property	Methyl Methanesulfonate	Ethyl Methanesulfonate	Isopropyl Methanesulfonate	Tridecyl Methanesulfonate
CAS Number	66-27-3[2]	62-50-0	926-06-7	62732-69-8[3]
Molecular Formula	C ₂ H ₆ O ₃ S[4]	C ₃ H ₈ O ₃ S	C ₄ H ₁₀ O ₃ S	C ₁₄ H ₃₀ O ₃ S[3]
Molecular Weight (g/mol)	110.13[2]	124.15	138.18	278.45[3]
Boiling Point (°C)	202-203[2]	213.5	95-97 (at 10 mmHg)	No data available
Water Solubility	200 g/L (20 °C) [2]	Soluble	No data available	Expected to be low

Table 1: Comparative Physicochemical Properties of Selected Alkyl Mesylates.

Reactivity and Leaving Group Ability

The primary function of a mesylate in organic synthesis is to act as a good leaving group. The effectiveness of a leaving group is inversely related to the pKa of its conjugate acid; a more stable anion corresponds to a better leaving group.[5] Sulfonate esters, in general, are excellent leaving groups due to the resonance stabilization of the resulting sulfonate anion.[6] [7]

The reactivity of alkyl mesylates in nucleophilic substitution reactions (S_N1 and S_N2) is influenced by the structure of the alkyl group.[8][9][10][11][12] For primary alkyl mesylates like tridecyl methanesulfonate, the S_N2 mechanism is generally favored. The long alkyl chain of tridecyl methanesulfonate is not expected to significantly alter the inherent reactivity of the mesylate group as a leaving group, but it will increase the lipophilicity of the molecule.[1]

Experimental Protocol: Comparative Solvolysis for Leaving Group Ability

To quantitatively compare the leaving group ability of different mesylates, a solvolysis experiment can be performed. This involves measuring the rate of reaction of the alkyl mesylate with a solvent (e.g., ethanol or water) in the absence of a strong nucleophile. A faster reaction rate indicates a better leaving group.^{[5][13][14][15][16][17]}

Materials:

- Alkyl mesylates (e.g., methyl, ethyl, tridecyl methanesulfonate)
- Anhydrous ethanol
- Conductivity meter or pH meter
- Constant temperature water bath
- Volumetric flasks and pipettes

Procedure:

- Prepare equimolar solutions of each alkyl mesylate in anhydrous ethanol.
- Place the solutions in a constant temperature water bath (e.g., 50 °C).
- Monitor the progress of the solvolysis reaction over time by measuring the change in conductivity or pH of the solution. The formation of methanesulfonic acid as a product will increase the conductivity and decrease the pH.
- Record the data at regular intervals until the reaction is complete.
- The rate constant for each reaction can be calculated from the change in concentration over time, allowing for a direct comparison of the leaving group ability.

Genotoxicity: A Critical Consideration

A significant concern in the use of short-chain alkyl mesylates, such as methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS), is their established genotoxicity and carcinogenicity.^{[4][18][19][20][21]} These compounds are alkylating agents that can modify

DNA, leading to mutations.[4][22] Regulatory agencies have strict guidelines for limiting the presence of such impurities in pharmaceutical products.

The genotoxicity of long-chain alkyl mesylates like tridecyl methanesulfonate is less well-characterized. While the reactive mesylate group is the source of alkylation, the long alkyl chain may influence the compound's ability to penetrate cell membranes and interact with DNA. Further studies are required to fully assess the genotoxic potential of tridecyl methanesulfonate.

Experimental Protocol: In Vitro Cytotoxicity Assay

A common method to assess the potential toxicity of a compound is through an in vitro cytotoxicity assay using cultured cells.[1][2][23]

Materials:

- Human cell line (e.g., HeLa, HepG2)
- Cell culture medium and supplements
- Alkyl mesylates of interest
- Resazurin-based cytotoxicity assay kit
- 96-well plates
- Incubator (37 °C, 5% CO₂)
- Microplate reader

Procedure:

- Seed the cells in 96-well plates at a predetermined density and allow them to adhere overnight.
- Prepare a series of dilutions of each alkyl mesylate in the cell culture medium.

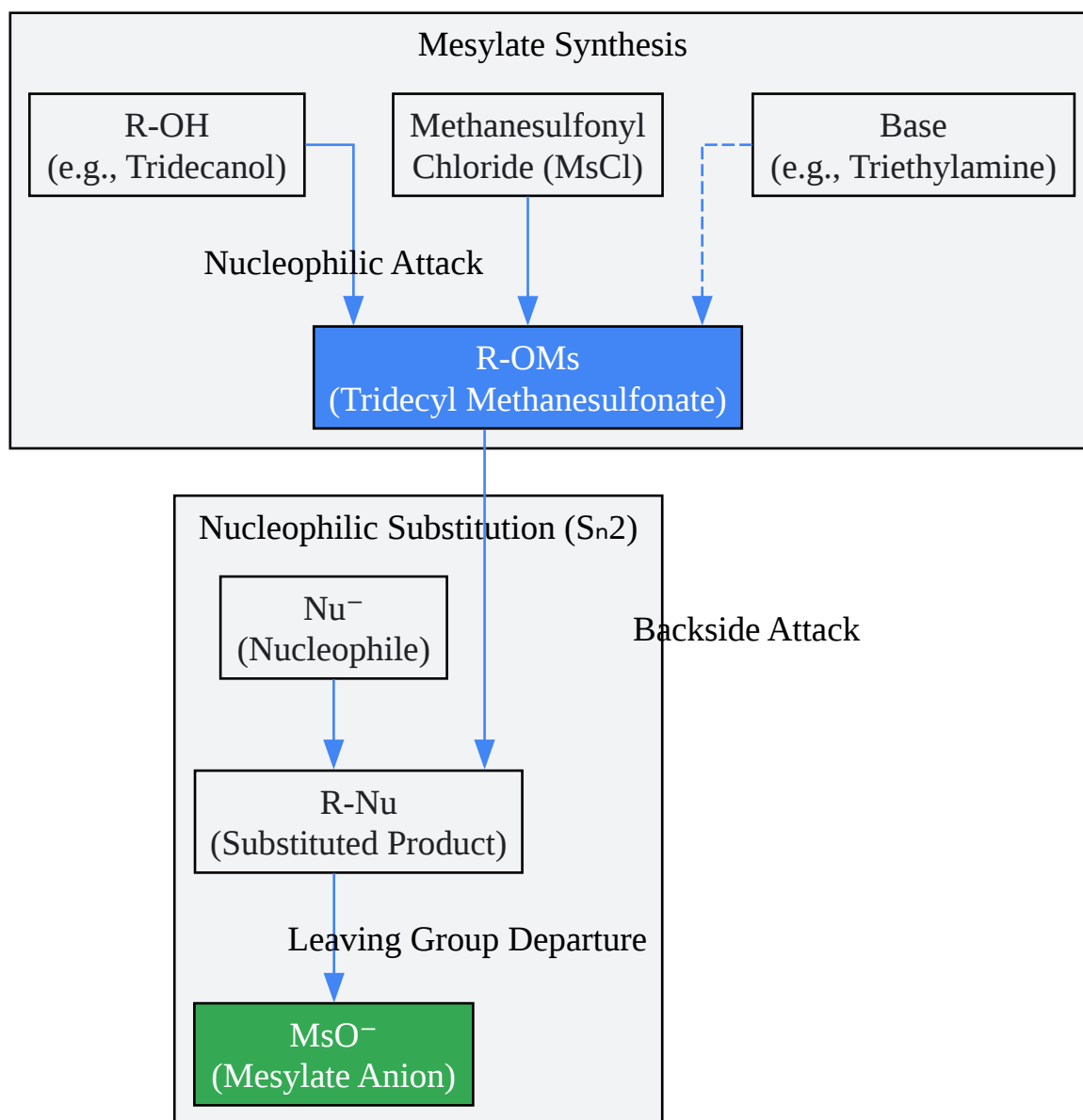
- Remove the old medium from the cells and add the medium containing the different concentrations of the alkyl mesylates. Include a vehicle control (medium with the solvent used to dissolve the mesylates).
- Incubate the plates for a specified period (e.g., 24, 48, or 72 hours).
- After the incubation period, add the resazurin reagent to each well and incubate for a further 2-4 hours.
- Measure the fluorescence or absorbance using a microplate reader. The signal is proportional to the number of viable cells.
- Calculate the cell viability for each concentration and determine the IC_{50} value (the concentration that inhibits 50% of cell growth) for each compound.

Applications in Drug Development

The lipophilic nature of the tridecyl chain in tridecyl methanesulfonate suggests potential applications in the formulation of drug delivery systems, such as lipid nanoparticles (LNPs).^[24]^[25]^[26]^[27]^[28] The long alkyl chain could serve to anchor the molecule within the lipid bilayer of an LNP, while the mesylate group could be used for further functionalization or as a cleavable linker.

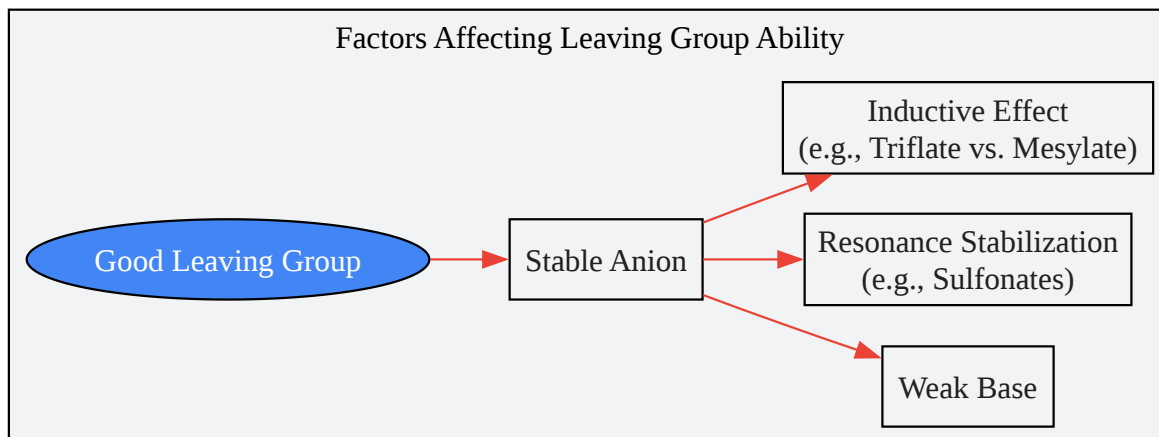
Visualizing the Role of Mesylates in Synthesis

The following diagrams illustrate the general role of mesylates in nucleophilic substitution reactions and a conceptual workflow for their synthesis and subsequent use.



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Figure 1: General workflow for the synthesis of an alkyl mesylate and its subsequent use in an S_N2 reaction.



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Figure 2: Key factors determining the effectiveness of a leaving group in nucleophilic substitution reactions.

Conclusion

Tridecyl methanesulfonate, as a long-chain alkyl mesylate, offers a lipophilic alternative to its shorter-chain counterparts. While it retains the excellent leaving group properties characteristic of mesylates, its increased chain length significantly alters its physical properties, such as solubility. The genotoxicity of long-chain mesylates requires further investigation to be fully understood. For researchers in drug development, the unique properties of tridecyl methanesulfonate may present opportunities in the design of novel synthetic routes and the formulation of advanced drug delivery systems. Careful consideration of the comparative data and experimental protocols outlined in this guide will aid in the rational selection and application of the most appropriate mesylate for a given scientific objective.

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